

What are the physical and chemical properties of isopropylcyclobutane?

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Compound of Interest

Compound Name: Isopropylcyclobutane

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Isopropylcyclobutane: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of the physical and chemical properties of **isopropylcyclobutane** (CAS No. 872-56-0).^{[1][2][3][4][5][6][7]} **Isopropylcyclobutane**, a saturated aliphatic cycloalkane, is a molecule of interest in various chemical research domains. This document consolidates key data on its molecular structure, physical characteristics, and spectral information. Detailed experimental methodologies for the determination of these properties are also presented, alongside graphical representations of relevant workflows to facilitate a deeper understanding and replication of scientific findings.

Molecular and Chemical Identity

Isopropylcyclobutane is a cycloalkane with the chemical formula C₇H₁₄.^{[1][2][4][5][6][7][8][9]} Its structure consists of a cyclobutane ring substituted with an isopropyl group.

Table 1: Chemical Identifiers and Descriptors

Identifier	Value	Source
IUPAC Name	propan-2-ylcyclobutane	PubChem[1]
CAS Number	872-56-0	ChemIDplus; EPA DSSTox[1]
Molecular Formula	C7H14	PubChem[1]
Molecular Weight	98.19 g/mol	PubChem[1]
Canonical SMILES	CC(C)C1CCC1	PubChem[1]
InChI	InChI=1S/C7H14/c1-6(2)7-4-3-5-7/h6-7H,3-5H2,1-2H3	PubChem[1]
InChIKey	RFHQRRJFJJCQDJ-UHFFFAOYSA-N	PubChem[1]

Physical Properties

The physical state of **isopropylcyclobutane** at standard temperature and pressure is a liquid. [1] A summary of its key physical properties is provided in the table below.

Table 2: Physical Properties of **Isopropylcyclobutane**

Property	Value	Units	Conditions	Source
Boiling Point	90.5-91.5	°C	ChemicalBook[3]	
365.7	K	Kazanskii, Lukina, et al., 1955[2]		
365.85	K	Derfer, Greenlee, et al., 1949[2]		
Melting Point	-106	°C	Stenutz[8]	
166.72	K	Derfer, Greenlee, et al., 1949[2]		
166.8	K	Anonymous, 1946[2]		
Density	0.746	g/mL	Stenutz[8]	
0.7464	g/cm ³	14.5 °C	ChemicalBook[3]	
Refractive Index	1.408	nD	Stenutz[8]	
Molar Volume	131.5	mL/mol	Stenutz[8]	
Molecular Refractive Power	32.45	mL/mol	Stenutz[8]	
Ionization Energy	9.28 ± 0.05	eV	Holmes and Lossing, 1991[6]	

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and identification of **isopropylcyclobutane**.

Mass Spectrometry

Mass spectrometry data for **isopropylcyclobutane** is available through the NIST Mass Spectrometry Data Center.[1][4][5] The fragmentation pattern observed under electron

ionization provides a unique fingerprint for the molecule.

Infrared (IR) Spectroscopy

Vapor phase IR spectral data for **isopropylcyclobutane** is available and can be accessed through the NIST/EPA Gas-Phase Infrared Database.[1][4][10] The spectrum exhibits characteristic C-H stretching and bending vibrations for the cyclobutyl and isopropyl groups.

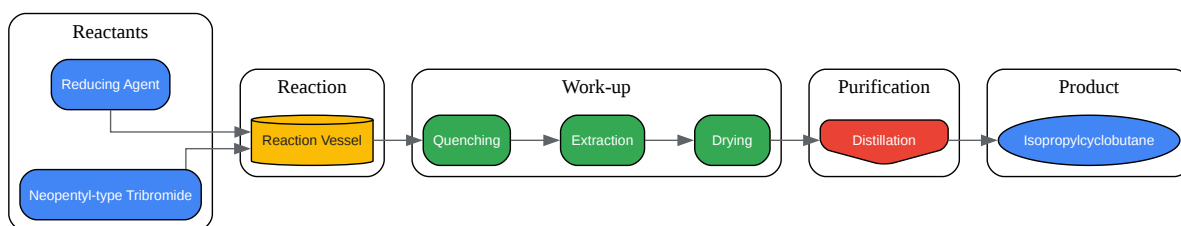
Experimental Protocols

Detailed experimental methodologies are essential for the accurate determination of physical and chemical properties.

Synthesis of Isopropylcyclobutane

A general method for the synthesis of monoalkylcyclobutanes involves the reduction of neopentyl-type tribromides. This procedure was reported by Derfer, Greenlee, and Boord in 1949.[2]

Experimental Workflow: Synthesis of Monoalkylcyclobutanes



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Caption: Workflow for the synthesis of **isopropylcyclobutane**.

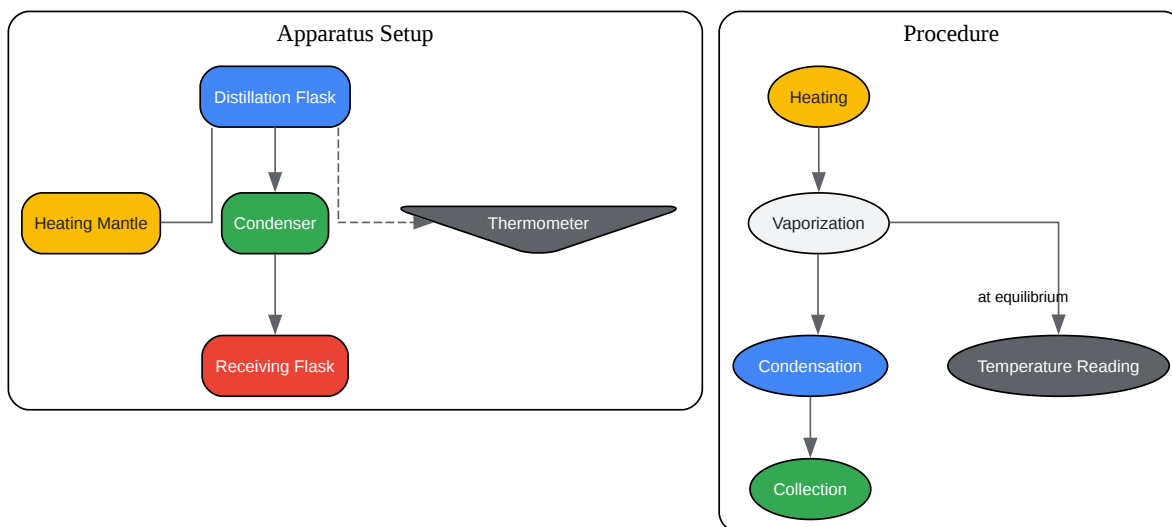
Protocol:

- **Reaction Setup:** The neopentyl-type tribromide is dissolved in a suitable solvent in a reaction vessel under an inert atmosphere.
- **Reduction:** A reducing agent is added to the solution. The reaction mixture is stirred at a specific temperature for a designated period to facilitate the cyclization and reduction.
- **Work-up:** The reaction is quenched, followed by extraction with an organic solvent. The organic layer is then washed and dried.
- **Purification:** The crude product is purified by distillation to yield pure **isopropylcyclobutane**.

Determination of Boiling Point

The boiling point of **isopropylcyclobutane** can be determined by distillation.

Experimental Workflow: Boiling Point Determination by Distillation



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Caption: Workflow for boiling point determination.

Protocol:

- Apparatus: A standard distillation apparatus is assembled.
- Procedure: **Isopropylcyclobutane** is placed in the distillation flask. The liquid is heated, and the temperature at which the vapor and liquid phases are in equilibrium (i.e., the temperature at which the liquid steadily boils and condenses) is recorded as the boiling point.

Measurement of Refractive Index

The refractive index is a fundamental physical property that can be measured using a refractometer.^[11]

Logical Relationship: Refractive Index Measurement



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